

Edivoxetine Hydrochloride: A Technical Guide to its Synthesis and Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Edivoxetine Hydrochloride*

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Introduction

Edivoxetine hydrochloride (IUPAC Name: (1R)-2-(5-fluoro-2-methoxyphenyl)-1-[(2S)-morpholin-2-yl]-1-(oxan-4-yl)ethan-1-ol hydrochloride) is a selective norepinephrine reuptake inhibitor (NRI) that was under development by Eli Lilly and Company for the treatment of major depressive disorder (MDD) and attention-deficit/hyperactivity disorder (ADHD).[1][2] As a potent and selective inhibitor of the norepinephrine transporter (NET), edivoxetine increases the synaptic concentration of norepinephrine, a neurotransmitter crucial for regulating mood, attention, and arousal.[3] This technical guide provides a comprehensive overview of the synthesis and core chemistry of **edivoxetine hydrochloride**, aimed at professionals in drug discovery and development.

Chemical Properties

Property	Value
Chemical Formula	C ₁₈ H ₂₇ ClFNO ₄
Molecular Weight	375.87 g/mol
CAS Number	1194374-05-4
Appearance	Solid
Solubility	Soluble in water

Synthesis of Edivoxetine Hydrochloride

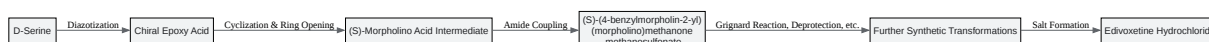
The synthesis of **edivoxetine hydrochloride** has evolved to improve efficiency, safety, and stereoselectivity. An early-generation synthesis has been largely superseded by a more practical asymmetric synthesis.

Second-Generation Asymmetric Synthesis

A notable advancement in the synthesis of edivoxetine involves a convergent and asymmetric approach starting from the chiral building block, D-serine. This method avoids the use of hazardous reagents and complex resolutions associated with earlier routes. A key regulatory starting material for the final API is (S)-(4-benzylmorpholin-2-yl)(morpholino)methanone methanesulfonate.

The synthesis of this key intermediate is a multi-step process that preserves the chirality from D-serine. While a complete, step-by-step synthesis of the final **edivoxetine hydrochloride** from this intermediate is not publicly detailed, the general synthetic strategy involves the formation of the chiral morpholine ring system followed by the introduction of the substituted phenyl and tetrahydropyran moieties.

A plausible synthetic workflow is outlined below:



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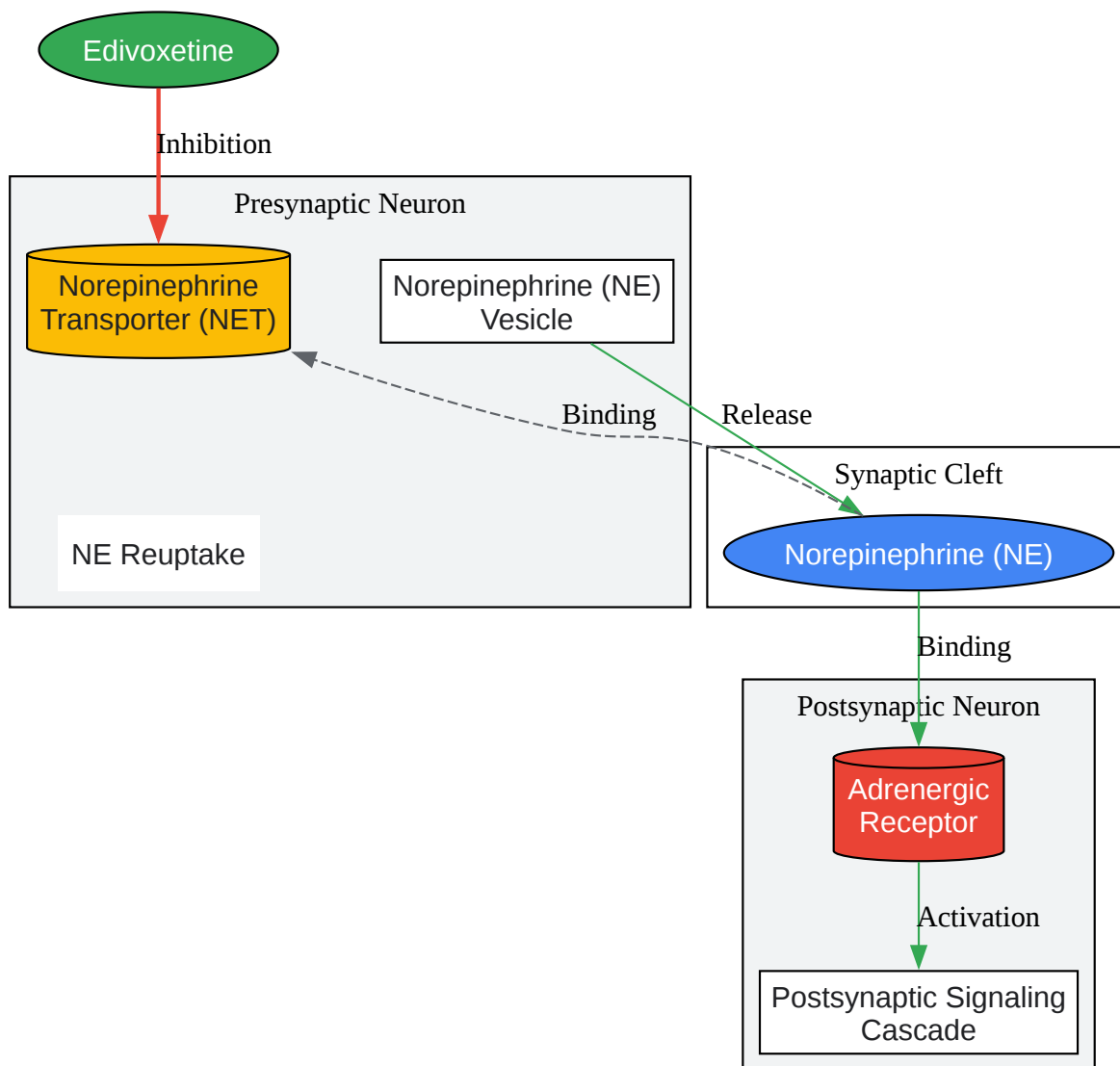
Caption: A logical workflow for the asymmetric synthesis of **edivoxetine hydrochloride**.

Chemistry and Mechanism of Action

Edivoxetine is a selective norepinephrine reuptake inhibitor (NRI). Its primary pharmacological action is to bind to the norepinephrine transporter (NET) on presynaptic neurons, thereby blocking the reuptake of norepinephrine from the synaptic cleft. This leads to an increased concentration and prolonged activity of norepinephrine in the synapse, enhancing noradrenergic neurotransmission.[3]

Signaling Pathway

The mechanism of action of edivoxetine directly impacts noradrenergic signaling, which plays a critical role in various central nervous system functions.



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Caption: Mechanism of action of edivoxetine as a norepinephrine reuptake inhibitor.

Selectivity Profile

The clinical potential of edivoxetine is underscored by its high selectivity for the norepinephrine transporter over other monoamine transporters, such as the serotonin transporter (SERT) and the dopamine transporter (DAT). This selectivity is thought to contribute to a more favorable side-effect profile compared to less selective antidepressants.

Transporter	IC ₅₀ (nM)
Norepinephrine Transporter (NET)	0.041 (unbound plasma drug)
Serotonin Transporter (SERT)	-
Dopamine Transporter (DAT)	-

Note: Comprehensive Ki values for SERT and DAT are not readily available in the public domain, but edivoxetine is consistently reported as a highly selective NRI.[\[3\]](#)

Structure-Activity Relationship (SAR)

While specific structure-activity relationship studies on edivoxetine analogs are limited in publicly available literature, general principles for morpholine-based norepinephrine reuptake inhibitors can be inferred. The morpholine ring is a common scaffold in many NRIs. The stereochemistry of the molecule is critical for its activity, as demonstrated by the enantioselective synthesis targeting the (1R, 2S) configuration of edivoxetine. The substituents on the phenyl ring and the presence of the tetrahydropyran moiety are also crucial for the molecule's potency and selectivity. The fluorine and methoxy groups on the phenyl ring likely contribute to the binding affinity and pharmacokinetic properties of the compound.

Experimental Protocols

Norepinephrine Reuptake Inhibition Assay (General Protocol)

A common method to determine the potency of a compound as a norepinephrine reuptake inhibitor is through a radioligand uptake assay in cells expressing the norepinephrine

transporter.

Objective: To measure the half-maximal inhibitory concentration (IC_{50}) of edivoxetine for the norepinephrine transporter.

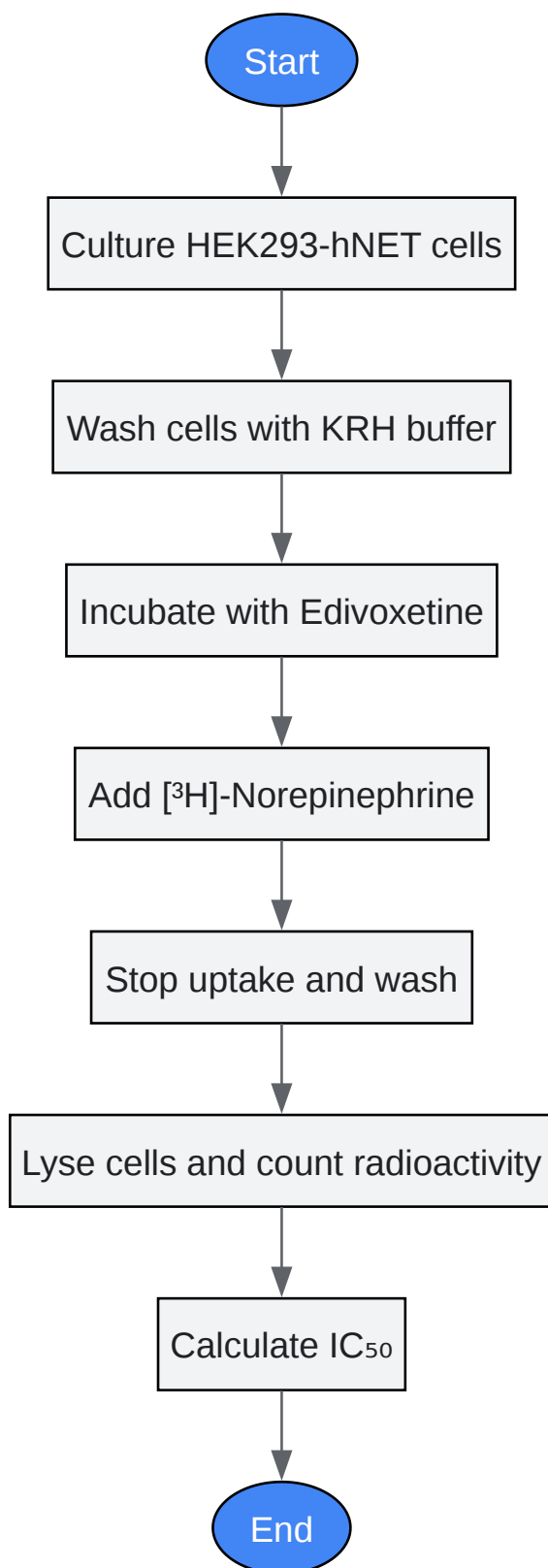
Materials:

- HEK293 cells stably expressing the human norepinephrine transporter (hNET).
- [3H]-Norepinephrine (Radioligand).
- Krebs-Ringer-HEPES (KRH) buffer.
- Test compound (**Edivoxetine hydrochloride**) at various concentrations.
- Scintillation counter.

Procedure:

- Cell Culture: Culture HEK293-hNET cells to confluency in appropriate cell culture plates.
- Assay Preparation: On the day of the experiment, aspirate the culture medium and wash the cells with KRH buffer.
- Compound Incubation: Add KRH buffer containing various concentrations of **edivoxetine hydrochloride** to the cells and incubate for a predetermined time at room temperature.
- Radioligand Addition: Add [3H]-Norepinephrine to the wells and incubate for a specific time to allow for uptake.
- Termination of Uptake: Stop the uptake by rapidly aspirating the solution and washing the cells with ice-cold KRH buffer.
- Cell Lysis and Scintillation Counting: Lyse the cells and measure the amount of incorporated radioactivity using a scintillation counter.
- Data Analysis: Plot the percentage of inhibition of [3H]-Norepinephrine uptake against the concentration of edivoxetine. Calculate the IC_{50} value using a suitable nonlinear regression

model.



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Caption: A typical experimental workflow for a norepinephrine reuptake inhibition assay.

Pharmacokinetic Data

Pharmacokinetic studies have been conducted in various populations, including healthy volunteers and pediatric patients with ADHD.[4]

Parameter	Population	Dose	Value
T _{max} (hours)	Pediatric Patients with ADHD	0.05-0.3 mg/kg	~2
t _{1/2} (hours)	Pediatric Patients with ADHD	0.05-0.3 mg/kg	~6
Metabolism	Humans	-	Primarily via CYP2D6 and CYP3A4

Conclusion

Edivoxetine hydrochloride is a highly selective and potent norepinephrine reuptake inhibitor with a well-defined mechanism of action. Its synthesis has been optimized to produce the desired enantiomer efficiently. While its clinical development for MDD was discontinued, the chemistry and pharmacology of edivoxetine provide valuable insights for the design and development of future CNS-acting therapeutics. The data and protocols presented in this guide offer a technical resource for researchers in the field of neuroscience and medicinal chemistry.

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- To cite this document: BenchChem. [Edivoxetine Hydrochloride: A Technical Guide to its Synthesis and Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579997#edivoxetine-hydrochloride-synthesis-and-chemistry]

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